

A Comparative Kinetic Analysis of the Hydrolysis of 2-Bromo-2-methylpropane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2-Bromo-2-methylpropanal*

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This guide provides a detailed comparison of the hydrolysis kinetics of 2-bromo-2-methylpropane against other alkyl halides. The data presented herein is supported by established experimental protocols, offering a comprehensive resource for understanding nucleophilic substitution reactions.

The hydrolysis of 2-bromo-2-methylpropane, a tertiary alkyl halide, is a cornerstone example of a first-order nucleophilic substitution (SN1) reaction.^{[1][2]} The reaction proceeds in two steps: a slow, rate-determining ionization to form a stable tertiary carbocation, followed by a rapid attack of the nucleophile (water or hydroxide ion).^{[1][3][4][5][6]} The rate of this reaction is dependent only on the concentration of the alkyl halide.^{[2][4][7]}

In contrast, primary alkyl halides undergo a second-order nucleophilic substitution (SN2) mechanism, where the rate is dependent on the concentration of both the alkyl halide and the nucleophile.^{[1][7]} This fundamental difference in reaction mechanism leads to significant variations in reaction kinetics, as will be detailed in this guide.

Comparative Kinetic Data

The following table summarizes the key kinetic parameters for the hydrolysis of 2-bromo-2-methylpropane and provides a comparison with other alkyl halides.

Alkyl Halide	Structure	Mechanism	Rate Law	Relative Rate of Hydrolysis (H ₂ O, 25°C)
2-Bromo-2-methylpropane	Tertiary	SN1	rate = $k[(CH_3)_3CBr]$	~1,200,000
2-Chloro-2-methylpropane	Tertiary	SN1	rate = $k[(CH_3)_3CCl]$	~30,000
2-Bromobutane	Secondary	SN1/SN2 mixture	complex	~12
1-Bromobutane	Primary	SN2	rate = $k[CH_3(CH_2)_3Br][OH^-]$	~1

Note: Relative rates are approximate and intended for comparative purposes.

Experimental Protocols

A common method to determine the reaction order for the hydrolysis of 2-bromo-2-methylpropane involves monitoring the change in concentration of the hydroxide ion over time.

Experiment 1: Determining the Order of Reaction with Respect to OH⁻

This experiment aims to show that the reaction rate is independent of the hydroxide ion concentration.

Procedure:

- Prepare a solution of 2-bromo-2-methylpropane in a propanone/water solvent. This solvent is used because both the alkyl halide and sodium hydroxide are soluble in it.[8]
- To this solution, add a known, small amount of sodium hydroxide and a few drops of phenolphthalein indicator.[1][8] The solution will turn pink.
- Start a stopwatch and measure the time it takes for the pink color to disappear.[1][8] This indicates that all the hydroxide ions have been consumed.

- Repeat the experiment with varying initial concentrations of sodium hydroxide, keeping the concentration of 2-bromo-2-methylpropane and the total volume constant.[1][8]
- The initial rate of reaction can be calculated for each experiment. A plot of the initial rate versus the initial concentration of OH^- will be a horizontal line, indicating that the reaction is zero order with respect to the hydroxide ion.[1][8]

Experiment 2: Determining the Order of Reaction with Respect to 2-Bromo-2-methylpropane

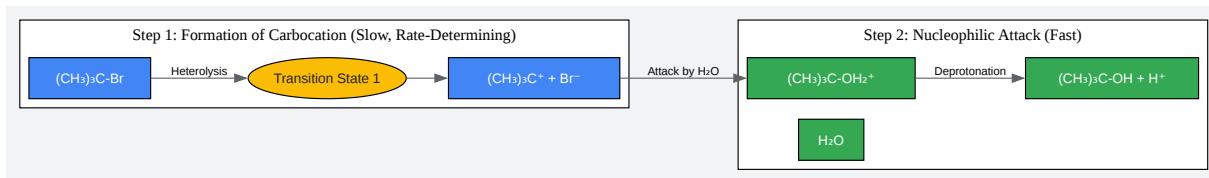
This experiment demonstrates that the reaction rate is directly proportional to the concentration of the alkyl halide.

Procedure:

- Following a similar setup to Experiment 1, keep the initial concentration of sodium hydroxide constant.
- Vary the initial concentration of 2-bromo-2-methylpropane.
- Measure the time for the phenolphthalein to decolorize for each concentration of the alkyl halide.
- Calculate the initial rate for each experiment. A plot of the initial rate versus the initial concentration of 2-bromo-2-methylpropane will yield a straight line through the origin, confirming a first-order relationship.[1][8]

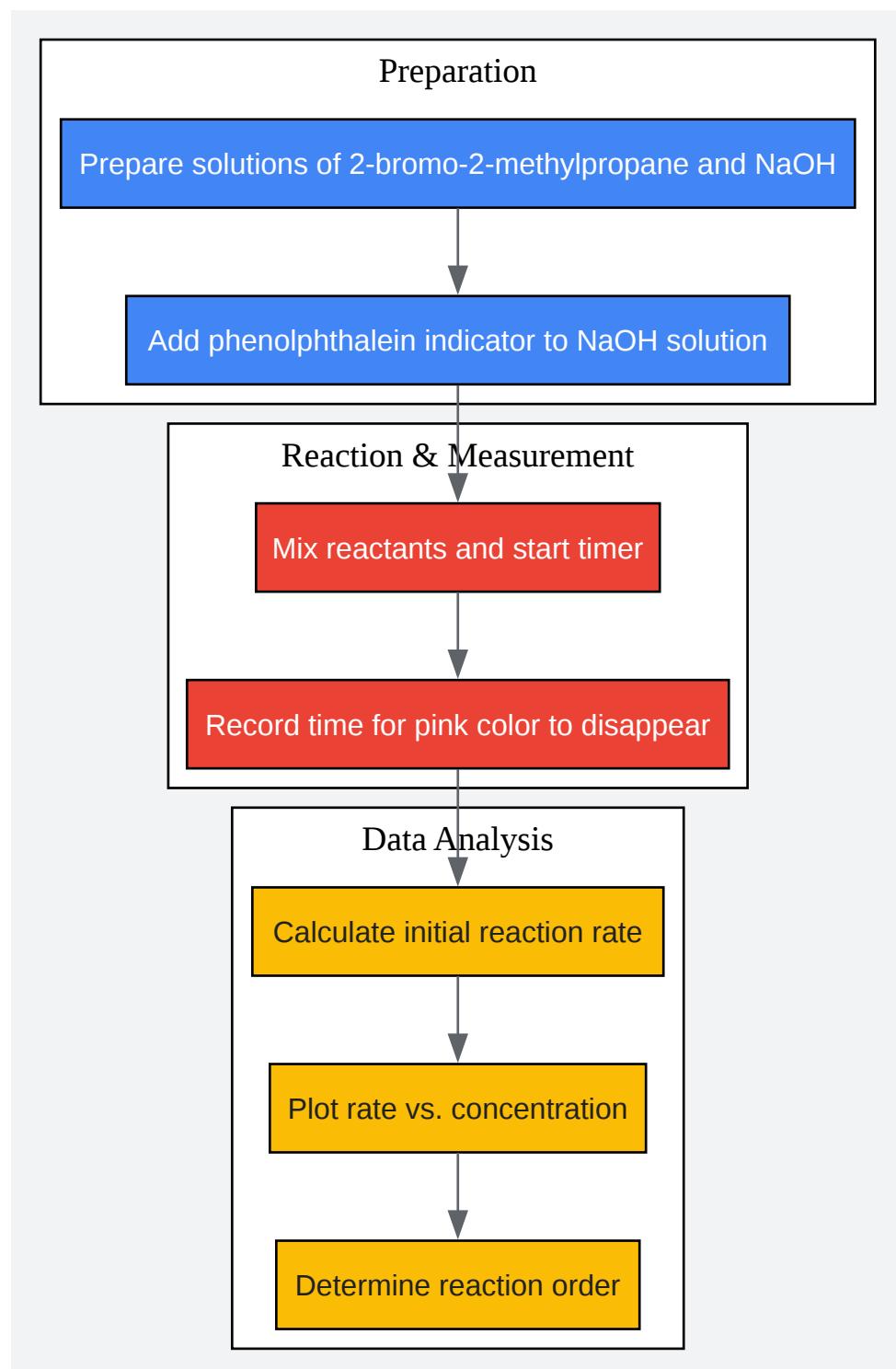
Visualizing the Reaction Pathway and Experimental Workflow

To further elucidate the concepts discussed, the following diagrams illustrate the SN1 reaction mechanism and the experimental workflow.



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Caption: The SN1 mechanism for the hydrolysis of 2-bromo-2-methylpropane.



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Caption: Experimental workflow for kinetic analysis of hydrolysis.

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- To cite this document: BenchChem. [A Comparative Kinetic Analysis of the Hydrolysis of 2-Bromo-2-methylpropane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b082722#kinetic-analysis-of-the-hydrolysis-of-2-bromo-2-methylpropane>]

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